An In-Depth Technical Guide to 3-Phenoxypropyl Acetate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Phenoxypropyl acetate*
CAS No.:	*58883-98-0*
Cat. No.:	*B1370922*

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This technical guide provides a comprehensive overview of **3-Phenoxypropyl Acetate**, a molecule of interest for researchers and professionals in drug development and chemical synthesis. Due to the limited publicly available data on this specific compound, this guide synthesizes direct information where available, and provides expert-driven insights and logical extrapolations based on the chemistry of its precursors and analogous compounds.

Introduction to 3-Phenoxypropyl Acetate

3-Phenoxypropyl acetate ($C_{11}H_{14}O_3$) is an organic ester that, while not extensively documented in scientific literature, holds potential for various applications, particularly in the synthesis of more complex molecules.[1] Its structure, featuring a phenoxy group linked to a propyl acetate moiety, suggests possible utility as a building block in medicinal chemistry and materials science. The phenoxy group is a common pharmacophore in many biologically active compounds.[2][3][4]

This guide will delve into the probable synthetic routes, inferred chemical characteristics, potential applications, and safety considerations based on available data for its precursor, 3-phenoxypropanol, and related phenoxy esters.

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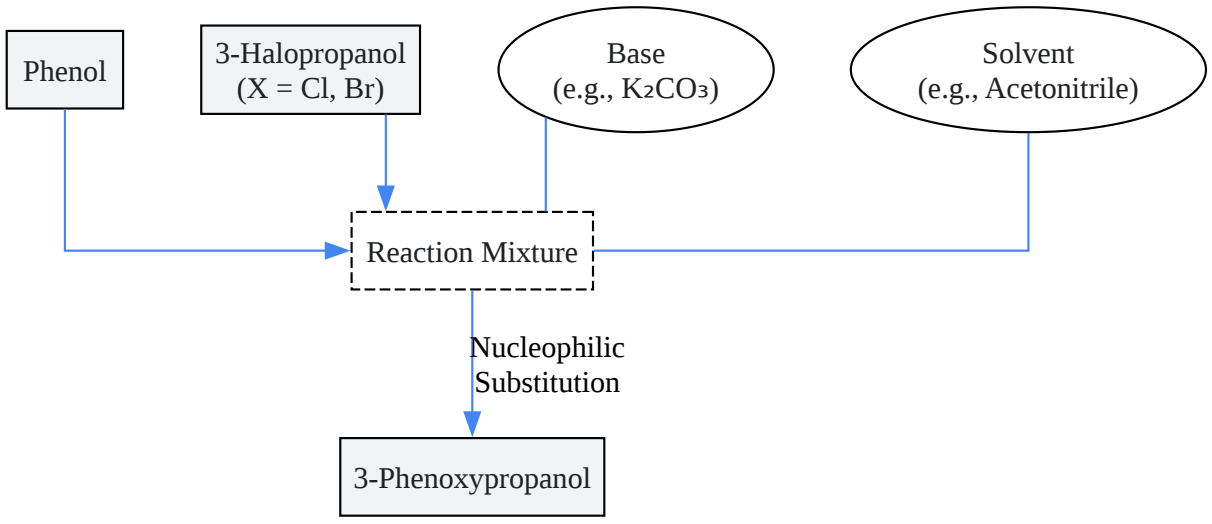
Synthesis and Mechanistic Insights

Direct, peer-reviewed synthesis protocols for **3-phenoxypropyl acetate** are not readily available. However, a logical and efficient synthesis can be designed as a two-step process: the synthesis of the precursor alcohol, 3-phenoxypropanol, followed by its esterification.

Synthesis of the Precursor: 3-Phenoxypropanol

The key precursor, 3-phenoxypropanol, can be synthesized via a Williamson ether synthesis, reacting phenol with a 3-halopropanol under basic conditions.

Diagram of the Synthesis of 3-Phenoxypropanol



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Caption: Synthesis of 3-phenoxypropanol from phenol and 3-halopropanol.

A representative experimental protocol for the synthesis of 3-phenoxypropanol is as follows:

Experimental Protocol: Synthesis of 3-Phenoxypropanol[5]

- Reaction Setup: To a round-bottom flask, add acetonitrile (376 mL), phenol (47.0g, 0.50 mol), potassium carbonate (75.9g, 0.55 mol), and 3-bromopropanol (76.5g, 0.55 mol).

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- Reaction Conditions: Heat the mixture with stirring to 65-70°C for 9 hours.
- Work-up:
  - Cool the reaction solution to room temperature.
  - Filter the mixture under reduced pressure to remove solid potassium carbonate.
  - Recover the solvent from the filtrate under reduced pressure.
  - To the residue, add ethyl acetate (400 mL) and stir to dissolve.
  - Wash the organic layer with a 5% sodium hydroxide solution, followed by washing with water until neutral.
  - Dry the organic phase with anhydrous sodium sulfate.
  - Filter and recover the ethyl acetate under reduced pressure to yield 3-phenoxypropanol.

The choice of a carbonate base is crucial as it is strong enough to deprotonate the phenol to the more nucleophilic phenoxide ion, but mild enough to avoid side reactions with the halo-alcohol. Acetonitrile is a suitable polar aprotic solvent for this type of nucleophilic substitution.

Esterification of 3-Phenoxypropanol to **3-Phenoxypropyl Acetate**

The final step in the synthesis of **3-phenoxypropyl acetate** is the esterification of 3-phenoxypropanol. This can be achieved through several standard methods, with the Fischer esterification or acylation with acetic anhydride or acetyl chloride being the most common.

Diagram of the Esterification of 3-Phenoxypropanol

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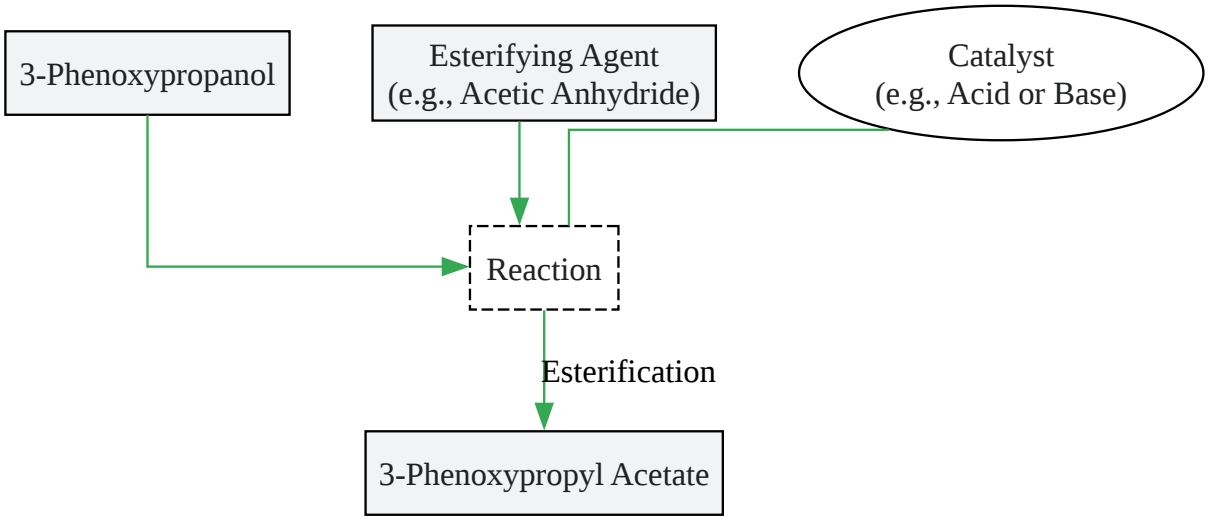

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Caption: Esterification of 3-phenoxypropanol to form **3-phenoxypropyl acetate**.

Experimental Protocol: Fischer Esterification (Inferred)

While a specific protocol for **3-phenoxypropyl acetate** is not available, a general Fischer esterification procedure can be adapted.[6][7][8]

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, combine 3-phenoxypropanol, a molar excess of glacial acetic acid, and a catalytic amount of a strong acid (e.g., sulfuric acid).
- Reaction Conditions: Heat the mixture to reflux for several hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Work-up:
  - Cool the reaction mixture to room temperature.
  - Dilute the mixture with water and extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).

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- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the excess acetic acid and the catalyst, followed by a wash with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter and concentrate the solvent under reduced pressure to obtain the crude **3-phenoxypropyl acetate**.

- Purification: The crude product can be purified by distillation or column chromatography.

The use of an excess of the alcohol or the removal of water as it forms can drive the equilibrium towards the product side.[8]

Physico-Chemical Properties

Directly measured experimental data for **3-phenoxypropyl acetate** is limited. The following table summarizes the available information and provides inferred properties based on the closely related compound, 2-phenoxyethyl acetate.

Property	Value (3-Phenoxypropyl Acetate)	Inferred/Comparative Value (2-Phenoxyethyl Acetate)	Source
Molecular Formula	$C_{11}H_{14}O_3$	$C_{10}H_{12}O_3$	[1]
Molecular Weight	194.23 g/mol	180.20 g/mol	[1]
Appearance	-	Colorless liquid	[9]
Boiling Point	-	~273 °C	[9]
Density	-	~1.11 g/cm³	[9]

It is reasonable to expect that **3-phenoxypropyl acetate** will also be a colorless liquid with a boiling point slightly higher than that of 2-phenoxyethyl acetate due to its higher molecular weight.

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Potential Applications in Research and Development

While specific applications for **3-phenoxypropyl acetate** are not documented, the presence of the phenoxy moiety is significant in the context of drug discovery. Phenoxy derivatives are known to exhibit a wide range of biological activities, including anti-inflammatory and anti-cancer properties.[3][4] Therefore, **3-phenoxypropyl acetate** could serve as a valuable intermediate in the synthesis of novel therapeutic agents.

The ester functionality also allows for its potential use as a pro-drug, where the acetate group could be hydrolyzed in vivo to release the active 3-phenoxypropanol.

Safety and Handling

There is no specific safety data sheet (SDS) available for **3-phenoxypropyl acetate**. Therefore, it is imperative to handle this compound with the utmost care, assuming it may be hazardous. Safety protocols should be based on the known hazards of its precursor, 3-phenoxypropanol.

Safety Information for 3-Phenoxypropanol:[1][10][11]

- Hazards: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1]
- Precautions:
  - Wear protective gloves, clothing, eye, and face protection.[10][11]
  - Use only in a well-ventilated area.[11]
  - Avoid breathing dust, fumes, gas, mist, vapors, or spray.
  - Wash skin thoroughly after handling.

Handling and Storage:[11]

- Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.

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Spectroscopic Analysis

No published spectroscopic data (NMR, IR, MS) for **3-phenoxypropyl acetate** could be located. For researchers synthesizing this compound, the following are expected spectral characteristics based on its structure:

- ^{1}H NMR: Signals corresponding to the aromatic protons of the phenoxy group, methylene protons of the propyl chain, and a characteristic singlet for the acetyl methyl protons.
- ^{13}C NMR: Resonances for the aromatic carbons, the carbons of the propyl chain, the carbonyl carbon of the ester, and the methyl carbon of the acetate.
- IR Spectroscopy: A strong absorption band for the C=O stretch of the ester group, and characteristic bands for the C-O-C ether linkage and the aromatic ring.
- Mass Spectrometry: The molecular ion peak (M+) at m/z = 194.09, along with fragmentation patterns corresponding to the loss of the acetate group and cleavage of the propyl chain.

Conclusion

3-Phenoxypropyl acetate is a compound with limited available data but holds potential as a synthetic intermediate in various fields, particularly in drug discovery. This guide has provided a comprehensive overview based on fundamental chemical principles and data from related compounds. The synthesis is achievable through a two-step process involving the formation of 3-phenoxypropanol followed by esterification. While direct safety and property data are scarce, a cautious approach based on the precursor's profile is recommended. Further research into this molecule is warranted to fully elucidate its properties and potential applications.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-Phenoxypropyl Acetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1370922/docs#an-in-depth-technical-guide-to-3-phenoxypropyl-acetate]

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